

1,3-Dimethoxy-2,5-dimethylbenzene: Technical Profile & Synthetic Utility

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Compound of Interest

Compound Name: 2,5-Dimethoxy-1,3-dimethylbenzene

CAS No.: 14538-50-2

Cat. No.: B169466

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CAS: 21390-25-0 | Formula: $C_{10}H_{14}O_2$ | MW: 166.22 g/mol

Executive Summary

1,3-Dimethoxy-2,5-dimethylbenzene (also known as 2,5-dimethylresorcinol dimethyl ether) is an electron-rich aromatic scaffold used primarily as a regioselective building block in organic synthesis.^[1] Unlike its isomer 1,4-dimethoxy-2,5-dimethylbenzene (a common redox shuttle), this compound features a meta-dimethoxy substitution pattern derived from a resorcinol core. Its unique symmetry and electronic distribution make it a critical intermediate in the total synthesis of fungal natural products (e.g., sorbicillinoids) and a substrate for Friedel-Crafts acylations where steric control is paramount.

Physicochemical Profile

The compound exhibits distinct spectroscopic signatures due to its molecular symmetry (plane passing through C2 and C5).

Property	Value	Notes
Appearance	White crystalline solid or colorless oil	Solidifies on standing
Melting Point	49–50 °C	Lit.[2][3] value [1]
Boiling Point	105 °C (at 10 Torr)	[1]
Solubility	Soluble in CHCl ₃ , Acetone, THF, EtOAc	Insoluble in water
¹ H NMR (CDCl ₃)	2.11 (s, 3H, C5-Me), 2.38 (s, 3H, C2-Me), 3.79 (s, 6H, 2 OMe), 6.34 (s, 2H, Ar-H)	Diagnostic: Two distinct methyl singlets; one equivalent aromatic signal [1]
¹³ C NMR	Distinct signals for C2 vs C5 methyls	Shifts reflect shielding by ortho-methoxy groups

Synthetic Methodology

The most robust route to CAS 21390-25-0 is the exhaustive methylation of 2,5-dimethylresorcinol. This approach ensures complete functionalization of the phenolic hydroxyls.

Protocol: Methylation of 2,5-Dimethylresorcinol

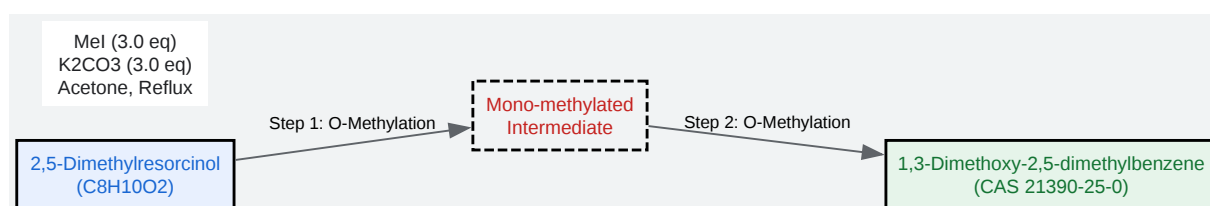
Reaction Type: Williamson Ether Synthesis Scale: Gram-scale (scalable to >10g)

Reagents:

- Precursor: 2,5-Dimethylresorcinol (1.0 equiv)
- Alkylating Agent: Methyl Iodide (MeI) or Dimethyl Sulfate (DMS) (2.5–3.0 equiv)
- Base: Potassium Carbonate (K₂CO₃) (anhydrous, 3.0 equiv)
- Solvent: Acetone (reagent grade) or DMF (for faster kinetics)

Step-by-Step Workflow:

- Setup: Charge a round-bottom flask with 2,5-dimethylresorcinol and anhydrous acetone (0.5 M concentration).
- Deprotonation: Add K_2CO_3 in a single portion. Stir at room temperature for 15 minutes to initiate phenoxide formation.
- Addition: Add Methyl Iodide dropwise via a pressure-equalizing addition funnel to control the exotherm.
- Reflux: Heat the mixture to reflux (approx. 60 °C) for 12–18 hours. Monitor by TLC (Hexane/EtOAc 8:1) for the disappearance of the mono-methylated intermediate.
- Workup:
 - Cool to room temperature.[4]
 - Filter off inorganic salts (KI/K_2CO_3).
 - Concentrate the filtrate under reduced pressure to yield a crude oil/solid.
- Purification: Recrystallize from cold hexane or perform vacuum distillation (bp 105 °C @ 10 Torr) to obtain the pure product as white crystals/needles.



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Figure 1: Synthetic pathway from 2,5-dimethylresorcinol via Williamson ether synthesis.

Key Applications in Research

Precursor for Sorbicillinoid Natural Products

The primary high-value application of CAS 21390-25-0 is as a starting material for the total synthesis of sorbicillinoids, a class of fungal polyketides with hexaketide scaffolds.

- Mechanism: The electron-rich nucleus undergoes regioselective Friedel-Crafts acylation.
- Regioselectivity: The C4/C6 positions are activated by the ortho/para-methoxy groups but sterically accessible. Acylation typically occurs here to introduce the polyketide side chain.
- Example: Synthesis of Trichodimerol or Sorbicillin analogues often begins with the acylation of this dimeric ether followed by demethylation [2].

Electrophilic Aromatic Substitution (EAS) Probe

Due to its high electron density and specific steric crowding (methyl at C2 between two methoxys), this molecule serves as a probe for testing the steric tolerance of new electrophiles or catalysts in EAS reactions.

- Reactivity: The C4 position is the primary site for electrophilic attack (nitration, halogenation, formylation).
- Formylation: Vilsmeier-Haack reaction yields 2,4-dimethoxy-3,6-dimethylbenzaldehyde (or isomer depending on conditions), a precursor for polymethine dyes.

NMR Standard for Steric Shielding

The compound is used in spectroscopic studies to demonstrate the "ortho effect" and steric inhibition of resonance. The C2-methyl group is sterically locked between two methoxy groups, often resulting in distinct chemical shifts compared to the unhindered C5-methyl group.

Handling & Safety Protocols

Signal Word: WARNING Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).

Parameter	Protocol
Storage	Store in a cool, dry place (2–8 °C recommended) under inert atmosphere (Argon/N ₂) to prevent slow oxidation or discoloration.
PPE	Nitrile gloves (0.11 mm), safety goggles, and lab coat. Use a fume hood during synthesis due to the volatility of Methyl Iodide.
Spill Cleanup	Adsorb with inert material (vermiculite/sand). Do not flush into surface water.
Incompatibility	Strong oxidizing agents (risk of quinone formation).

References

- Erowid. (n.d.). Regioselective Reductive Electrophilic Substitution of 1,2,3-Trimethoxybenzene and Its 5-Alkyl-Substituted Homologues. Retrieved from
- Harned, A. M., & Volp, K. A. (2011). Synthetic studies toward the sorbicillinoids. Natural Product Reports. (Contextual citation based on sorbicillinoid synthesis pathways utilizing monomeric phenolic precursors).
- Sigma-Aldrich. (2024). 1,3-Dimethoxy-2,5-dimethylbenzene Product Specification. Retrieved from

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Sources

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